

Spectroscopic comparison of C.I. Pigment Violet 32 and Cobalt Violet (PV 14)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *C.I. Pigment Violet 32*

Cat. No.: *B076289*

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A Spectroscopic Showdown: C.I. Pigment Violet 32 vs. Cobalt Violet (PV 14)

In the realm of violet pigments, both organic and inorganic compounds offer a diverse palette for researchers and product developers. This guide provides a detailed spectroscopic comparison of two prominent violet pigments: **C.I. Pigment Violet 32**, a synthetic organic benzimidazolone azo pigment, and Cobalt Violet (PV 14), an inorganic pigment most commonly composed of cobalt phosphate. This objective analysis, supported by experimental data, aims to assist researchers, scientists, and drug development professionals in selecting the appropriate pigment based on its unique spectral characteristics.

Chemical and Physical Properties

A fundamental understanding of the chemical nature of these pigments is crucial for interpreting their spectroscopic behavior. **C.I. Pigment Violet 32** is a complex organic molecule, while Cobalt Violet is a simpler inorganic salt.[\[1\]](#)

Property	C.I. Pigment Violet 32	Cobalt Violet (PV 14)
Chemical Class	Benzimidazolone Azo ^{[2][3]}	Inorganic ^[4]
Chemical Formula	$C_{27}H_{24}N_6O_7S$ ^[1]	$Co_3(PO_4)_2$ ^{[5][6]}
C.I. Name	Pigment Violet 32	Pigment Violet 14 ^{[4][6]}
CAS Number	12225-08-0 ^[1]	13455-36-2 (for Cobalt Ammonium Phosphate)

Spectroscopic Analysis

The following sections detail the spectroscopic signatures of **C.I. Pigment Violet 32** and Cobalt Violet (PV 14) across various analytical techniques.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides insights into the electronic transitions within a molecule and is directly related to the perceived color of the pigment.

Experimental Protocol: UV-Visible Reflectance Spectroscopy

UV-Visible reflectance spectra can be acquired using a spectrophotometer equipped with a reflectance sphere accessory. The powdered pigment is densely packed into a sample holder. The instrument is calibrated against a white standard (e.g., $BaSO_4$ or a certified white tile). Spectra are typically recorded from 380 nm to 780 nm. The resulting reflectance data indicates which wavelengths of light are absorbed and which are reflected, defining the pigment's color.

Data Summary:

Spectroscopic Technique	C.I. Pigment Violet 32	Cobalt Violet (PV 14)
UV-Vis Reflectance	<p>Data not readily available in public spectral databases. As a violet pigment, it is expected to show strong absorbance in the yellow-green region of the visible spectrum (approx. 560-600 nm).</p>	<p>Exhibits characteristic reflectance maxima around 420 nm and a minimum (strongest absorbance) around 580 nm.^[7]</p>

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy probes the vibrational modes of molecules, offering a detailed fingerprint of the chemical bonds present.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

A small amount of the dry pigment powder is placed directly onto the diamond crystal of an ATR-FTIR spectrometer. A spectrum is typically collected over the mid-IR range (4000-400 cm^{-1}) with a resolution of 4 cm^{-1} and an accumulation of 16 to 32 scans. A background spectrum of the clean ATR crystal is recorded prior to sample analysis and automatically subtracted.

Data Summary:

Spectroscopic Technique	C.I. Pigment Violet 32	Cobalt Violet (PV 14)
FT-IR (cm^{-1})	<p>Spectral data is available in the IRUG (Infrared and Raman Users Group) database.^[3]</p> <p>Characteristic peaks for benzimidazolone azo pigments include N-H stretching, C=O stretching, aromatic C=C stretching, and azo (-N=N-) vibrations.^[8]</p>	<p>The spectrum is dominated by strong, broad bands characteristic of the phosphate (PO_4^{3-}) anion. Key vibrational modes are observed around 1038 cm^{-1} (P-O stretching) and 689-539 cm^{-1} (O-P-O bending).^{[5][9]}</p>

Raman Spectroscopy

Raman spectroscopy provides complementary vibrational information to FT-IR and is particularly useful for identifying both organic and inorganic components.

Experimental Protocol: Raman Microspectroscopy

A small amount of the pigment is placed on a microscope slide. The sample is brought into focus under the microscope of the Raman spectrometer. The spectrum is acquired using a specific laser excitation wavelength (e.g., 785 nm). The laser power is adjusted to avoid sample degradation, and the acquisition time is optimized to achieve a good signal-to-noise ratio.

Data Summary:

Spectroscopic Technique	C.I. Pigment Violet 32	Cobalt Violet (PV 14)
Raman (785 nm excitation, cm^{-1})	A detailed Raman spectrum is available through the SOPRANO project. ^[2] Key peaks are expected to correspond to the vibrations of the azo group and the benzimidazolone ring structure.	Raman spectra are available in the Cultural Heritage Science Open Source database. ^[10] The primary Raman bands are associated with the vibrational modes of the phosphate group (PO_4^{3-}).

Visualizing the Data

To further aid in the understanding of these two pigments, the following diagrams illustrate their chemical structures and a typical experimental workflow for their spectroscopic comparison.

Chemical Structures of Pigments

C.I. Pigment Violet 32

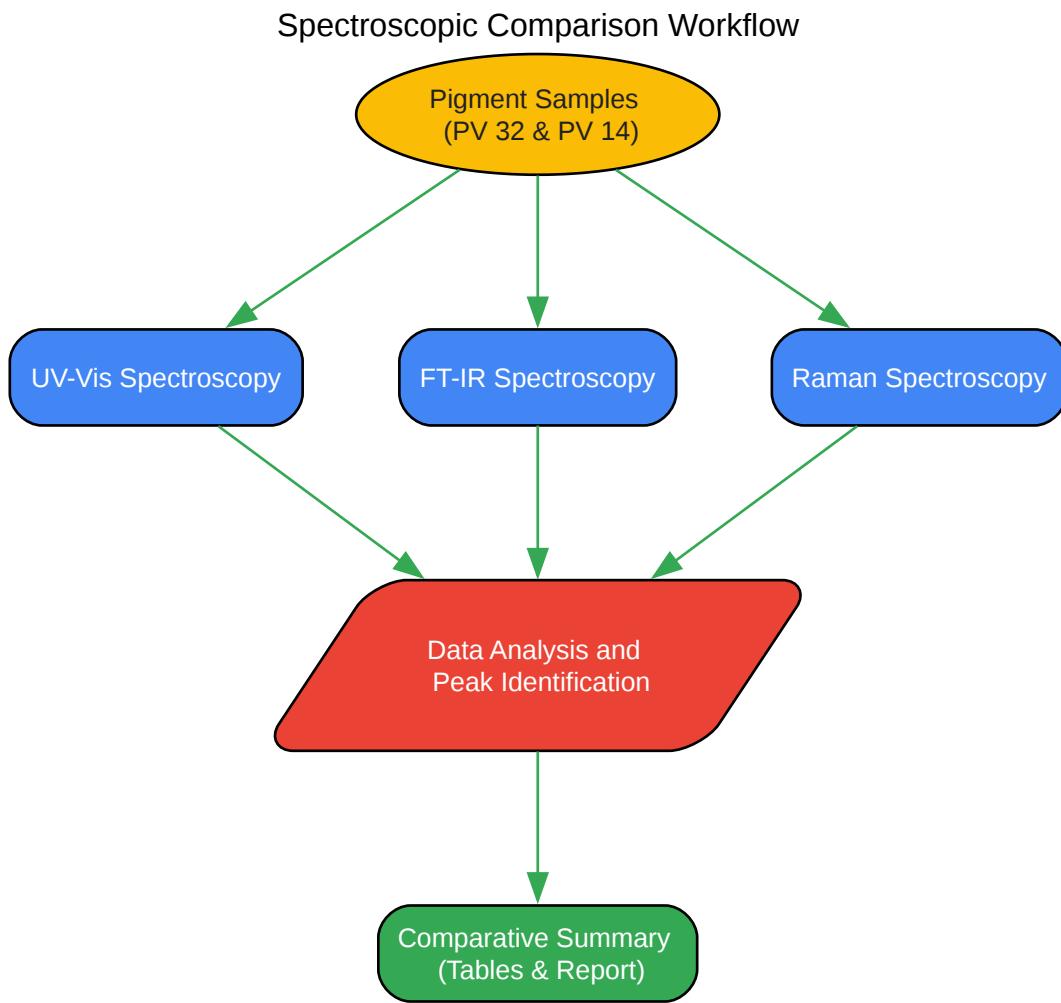
[Image of the chemical structure of C.I. Pigment Violet 32 would be placed here if image generation were supported]
 $\text{C}_{27}\text{H}_{24}\text{N}_4\text{O}_5\text{S}$

Cobalt Violet (PV 14)

[Image of the crystal structure of Cobalt Phosphate would be placed here if image generation were supported]
 $\text{Co}_3(\text{PO}_4)_2$

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Caption: Chemical structures of **C.I. Pigment Violet 32** and Cobalt Violet (PV 14).

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Caption: Experimental workflow for the spectroscopic comparison of pigments.

Conclusion

C.I. Pigment Violet 32 and Cobalt Violet (PV 14) exhibit distinct spectroscopic profiles that reflect their different chemical compositions. **C.I. Pigment Violet 32**, as an organic azo compound, shows complex FT-IR and Raman spectra with numerous sharp peaks corresponding to its various functional groups. In contrast, the inorganic nature of Cobalt Violet (cobalt phosphate) results in simpler spectra dominated by the strong vibrations of the

phosphate anion. While both are violet, their UV-Vis reflectance spectra differ in the precise wavelengths of maximum absorbance, which can lead to subtle differences in hue. This comparative guide provides the foundational spectroscopic data and methodologies to enable informed decisions in research and development applications requiring precise colorimetric and chemical characterization.

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References

- 1. Pigment Violet 32 [dyestuffintermediates.com]
- 2. SOPRANO [soprano.kikirpa.be]
- 3. Spectral Database Index | IRUG [irug.org]
- 4. artistpigments.org [artistpigments.org]
- 5. Cobalt Violet, dark – Database of ATR-FT-IR spectra of various materials [spectra.chem.ut.ee]
- 6. Cobalt violet - ColourLex [colourlex.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. chsopensource.org [chsopensource.org]
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